

In-Depth Technical Guide: 2'-Deoxyadenosine Monohydrate-15N5

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Compound of Interest

Compound Name: 2'-Deoxyadenosine monohydrate-15N5

Cat. No.: B15558546

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2'-Deoxyadenosine monohydrate-15N5**, focusing on its molecular weight. This document includes a detailed comparison of the molecular weights of related compounds, a hypothetical experimental protocol for molecular weight determination, and visual representations of relevant biological pathways and experimental workflows.

Data Presentation: Molecular Weight Summary

The following table summarizes the molecular weights of 2'-Deoxyadenosine and its related forms.

Compound	Chemical Formula	Molecular Weight (g/mol)
2'-Deoxyadenosine	$C_{10}H_{13}N_5O_3$	251.24[1][2]
2'-Deoxyadenosine Monohydrate	$C_{10}H_{13}N_5O_3 \cdot H_2O$	269.26[3][4][5][6]
2'-Deoxyadenosine-15N5	$C_{10}H_{13}^{15}N_5O_3$	256.21[7][8]
2'-Deoxyadenosine Monohydrate-15N5	$C_{10}H_{13}^{15}N_5O_3 \cdot H_2O$	274.22[9][10][11]
Water	H_2O	18.015[12][13]

Experimental Protocols: Molecular Weight Determination by Mass Spectrometry

The precise determination of the molecular weight of isotopically labeled compounds such as **2'-Deoxyadenosine monohydrate-15N5** is crucial for its application in research. Mass spectrometry is the gold standard for this purpose, offering high accuracy and sensitivity. Below is a detailed, representative protocol for determining the molecular weight of this compound using Electrospray Ionization-Quadrupole Time-of-Flight (ESI-QTOF) Mass Spectrometry.

Objective: To accurately determine the molecular weight of **2'-Deoxyadenosine monohydrate-15N5**.

Materials and Reagents:

- **2'-Deoxyadenosine monohydrate-15N5** sample
- HPLC-grade methanol
- HPLC-grade water
- Formic acid (for mass spectrometry)
- Calibrant solution (e.g., sodium trifluoroacetate)
- Autosampler vials with inserts

- Micropipettes and sterile, nuclease-free tips

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- ESI-QTOF Mass Spectrometer

Procedure:

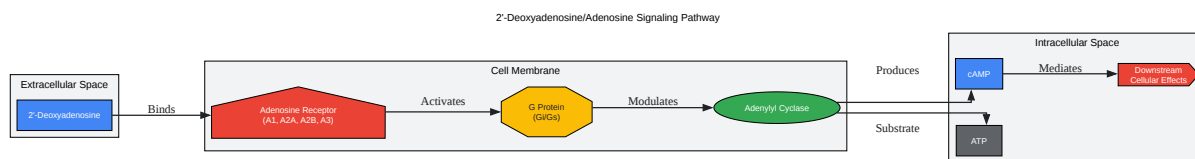
- Sample Preparation:
 1. Prepare a stock solution of **2'-Deoxyadenosine monohydrate-15N5** in a 50:50 (v/v) mixture of HPLC-grade methanol and water to a final concentration of 1 mg/mL.
 2. From the stock solution, prepare a working solution of 10 µg/mL by diluting with the same solvent mixture.
 3. To a 100 µL aliquot of the working solution, add 0.1 µL of formic acid to aid in protonation during electrospray ionization.
 4. Transfer the final solution to an autosampler vial.
- Instrument Setup and Calibration:
 1. Set up the HPLC system for direct infusion into the mass spectrometer.
 2. Calibrate the mass spectrometer using a standard calibrant solution according to the manufacturer's instructions to ensure high mass accuracy.
 3. Set the ESI source parameters:
 - Ionization Mode: Positive
 - Capillary Voltage: 3.5 kV
 - Nebulizer Pressure: 30 psi
 - Drying Gas Flow: 8 L/min

- Drying Gas Temperature: 325 °C
- 4. Set the mass spectrometer parameters:
 - Mass Range: 100-500 m/z
 - Acquisition Rate: 1 spectrum/second
- Data Acquisition:
 1. Inject the prepared sample solution into the mass spectrometer.
 2. Acquire data for a sufficient duration to obtain a stable signal and a high-resolution mass spectrum.
- Data Analysis:
 1. Process the acquired raw data using the instrument's software.
 2. Identify the peak corresponding to the protonated molecule of 2'-Deoxyadenosine-15N5, $[M+H]^+$.
 3. The software will calculate the monoisotopic mass from the m/z value of this peak. The expected m/z for the anhydrous $[M+H]^+$ ion would be approximately 257.1.
 4. Confirm the presence of the 15N5 isotope pattern in the mass spectrum.

Mandatory Visualization

Signaling Pathway

2'-Deoxyadenosine, as a deoxyribonucleoside, can influence cellular processes through pathways related to adenosine signaling. Adenosine receptors are G protein-coupled receptors that, upon activation, can modulate the activity of adenylyl cyclase, leading to changes in intracellular cyclic AMP (cAMP) levels.



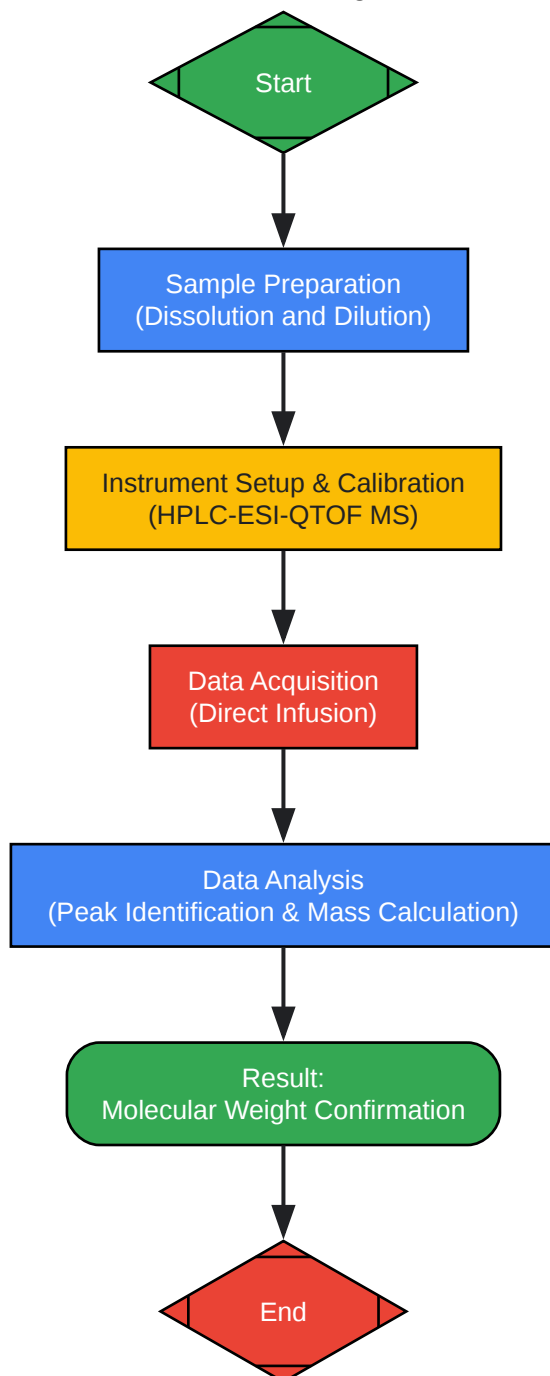
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2'-Deoxyadenosine/Adenosine Signaling Pathway

Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the molecular weight of **2'-Deoxyadenosine monohydrate-15N5**.

Workflow for Molecular Weight Determination

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Experimental Workflow for Molecular Weight Determination

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